

Molecular formula and CAS number for Tin(IV) chromate.

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Compound of Interest

Compound Name: *Tin(IV) chromate*

Cat. No.: *B13751816*

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An In-depth Technical Guide to Tin(IV) Chromate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Tin(IV) chromate**, a chemical compound with limited direct research but significant implications derived from its constituent parts: tin(IV) and chromate ions. Due to the sparse availability of specific data for **Tin(IV) chromate**, this document synthesizes information from related tin(IV) compounds and chromates to offer insights into its potential properties, synthesis, biological activities, and toxicological profile. This guide is intended for researchers, scientists, and professionals in drug development who may encounter or consider this compound in their work.

Chemical Identity

Tin(IV) chromate is an inorganic compound with the molecular formula $\text{Sn}(\text{CrO}_4)_2$.^{[1][2]} It is also known by other names such as stannic chromate and tin chromate ($\text{Sn}(\text{CrO}_4)_2$).^[3]

Molecular Formula and CAS Number

A summary of the key identifiers for **Tin(IV) chromate** is provided in the table below.

Identifier	Value	Reference
Molecular Formula	$\text{Cr}_2\text{O}_8\text{Sn}$ or $\text{Sn}(\text{CrO}_4)_2$	[3]
CAS Number	10101-75-4	[3]
Molecular Weight	350.70 g/mol	[3]
IUPAC Name	bis(dioxido(dioxo)chromium);tin(4+)	[3]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Tin(IV) chromate** are not readily available in the public domain. The table below lists computed properties from available databases.

Property	Value	Source
Molecular Weight	350.70 g/mol	PubChem[3]
Physical Description	Brown-Yellow Crystalline Powder	MatWeb[4]
Solubility	Data not available	

Synthesis and Experimental Protocols

Specific experimental protocols for the synthesis of **Tin(IV) chromate** are not well-documented in scientific literature. However, general methods for the preparation of other Tin(IV) compounds, such as Tin(IV) iodide and Tin(IV) sulfides, can provide a conceptual basis for its synthesis. A plausible route could involve a precipitation reaction between a soluble Tin(IV) salt (e.g., Tin(IV) chloride) and a soluble chromate salt (e.g., potassium chromate) in an aqueous solution.

General Protocol for Synthesis of Tin(IV) Halides (as an example)

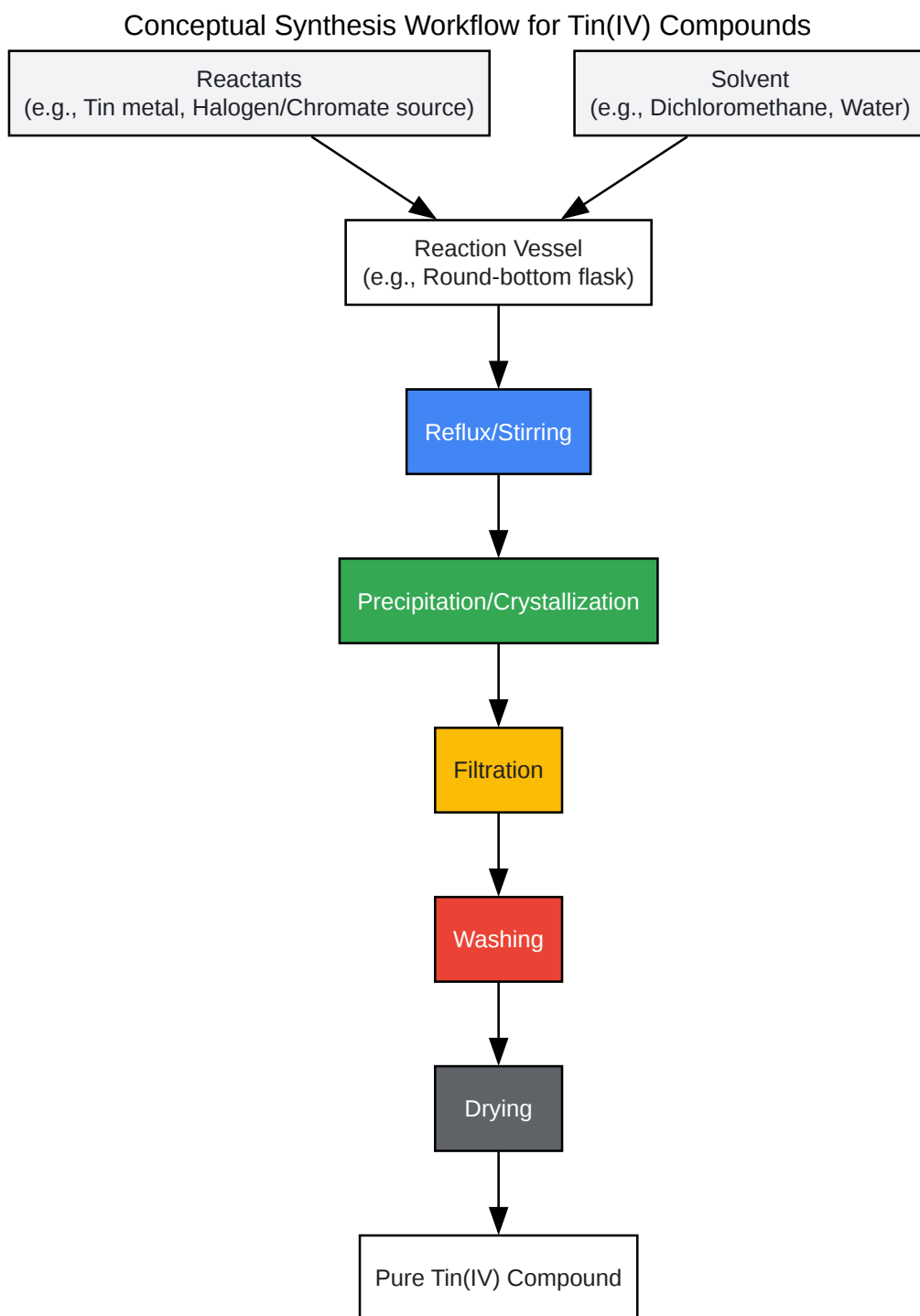
The synthesis of Tin(IV) iodide can be achieved via a simple reflux reaction. This process can be conceptually adapted for other tin compounds.

Materials:

- Tin metal (Sn)
- Iodine (I₂)
- Dichloromethane (CH₂Cl₂)

Procedure:

- Combine tin and iodine in a round-bottom flask with dichloromethane as a solvent.
- Heat the mixture to reflux.
- Continue the reaction until the iodine color dissipates, indicating the formation of Tin(IV) iodide.
- After cooling, the product can be isolated by filtration and washed with a cold solvent.



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Caption: Conceptual workflow for the synthesis of Tin(IV) compounds.

Biological Activity and Potential Applications

While there is no specific data on the biological activity of **Tin(IV) chromate**, the activities of organotin(IV) compounds and chromates are well-studied.

Tin(IV) Compounds

Organotin(IV) compounds have garnered significant interest for their potential applications in drug development, particularly as anticancer agents.[5] They are known to exhibit a range of biological activities, including:

- **Antitumor Activity:** Many organotin(IV) compounds have shown potent cytotoxic effects against various cancer cell lines.[5] Their mechanism of action is thought to involve interaction with DNA and inhibition of enzymes like thioredoxin reductase.
- **Antimicrobial and Antifungal Activity:** Certain organotin(IV) complexes have demonstrated efficacy as antimicrobial and antifungal agents.[5]
- **Anti-inflammatory Action:** Some tin compounds have been investigated for their anti-inflammatory properties.[6]

The biological activity of organotin(IV) compounds is influenced by the nature of the organic groups attached to the tin atom.

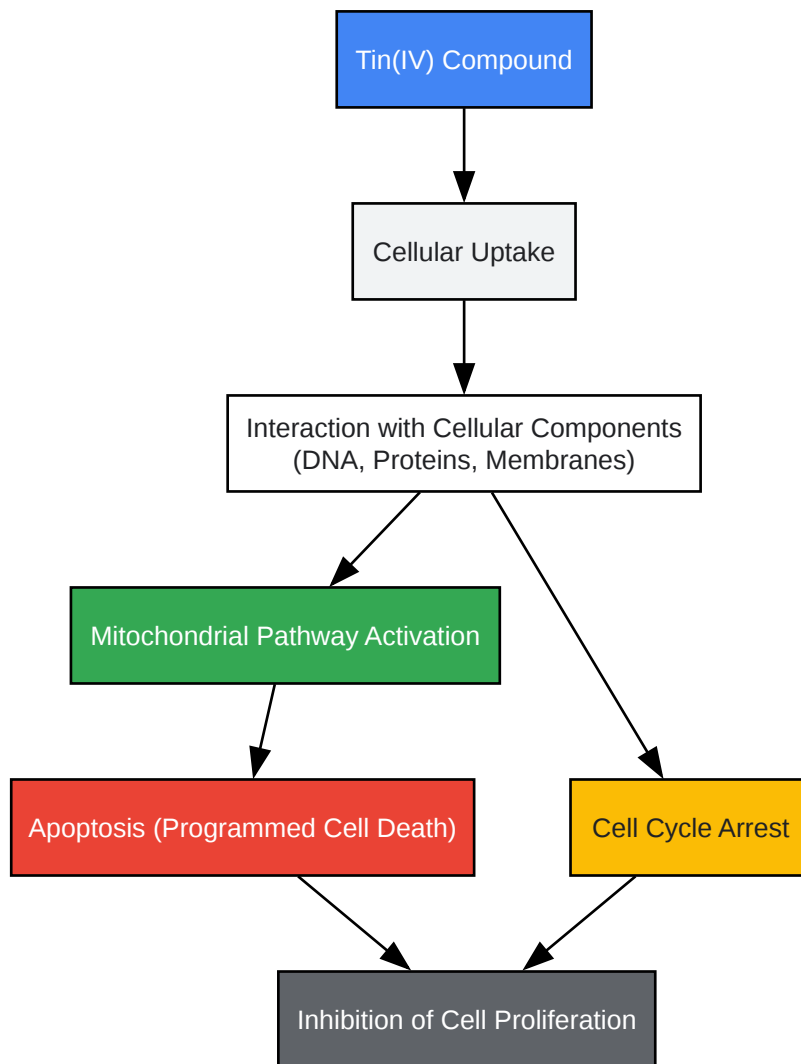
Chromates

Chromate (CrO_4^{2-}) is the anion of chromic acid and is a known oxidizing agent.[7] The toxicity of chromates is a significant concern, as they are classified as carcinogens.

Signaling Pathways

Specific signaling pathways affected by **Tin(IV) chromate** have not been elucidated. However, research on organotin compounds suggests they can induce cell death through apoptosis via the mitochondrial intrinsic pathway and cause cell cycle arrest.[5] Tin compounds can also impact cellular immune systems by affecting phospholipid metabolism and impairing the function of the Golgi apparatus and endoplasmic reticulum.[6]

Potential Cellular Effects of Tin(IV) Compounds



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Caption: Generalized signaling pathway of Tin(IV) compounds in cells.

Toxicology

The toxicological profile of **Tin(IV) chromate** is not specifically documented. However, based on its components, significant toxicity is expected.

- Tin Compounds: While metallic tin has low toxicity, organotin compounds can be highly toxic, causing neurotoxic and immunotoxic effects.[8]
- Chromates: Insoluble chromates are considered to have low acute dermal toxicity but can be carcinogenic.[9]

Conclusion

Tin(IV) chromate remains a poorly characterized compound. Its potential properties and biological activities can only be inferred from the broader classes of tin(IV) compounds and chromates. While tin(IV) compounds show promise in medicinal chemistry, the inherent toxicity of the chromate ion would be a major concern for any therapeutic application. Further research is required to determine the specific characteristics and potential applications of **Tin(IV) chromate**. Researchers should exercise extreme caution when handling this compound due to the predicted toxicity of both its cationic and anionic components.

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References

1. brainly.com [brainly.com]
2. gauthmath.com [gauthmath.com]
3. Tin(IV) chromate | $\text{Cr}_2\text{O}_8\text{Sn}$ | CID 61472 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. Tin (IV) Chromate, $\text{Sn}(\text{CrO}_4)_2$ [asia.matweb.com]
5. Cellular Basis of Organotin(IV) Derivatives as Anticancer Metallodrugs: A Review - PMC [pmc.ncbi.nlm.nih.gov]
6. [Biological activity of tin and immunity] - PubMed [pubmed.ncbi.nlm.nih.gov]
7. Chromate (CrO_4)- Structure, Properties, & Uses | Turito [turito.com]
8. Journal articles: 'Tin(II) and tin(IV)' – Grafiati [grafiati.com]
9. Science made alive: Chemistry/Experiments [woelen.homescience.net]

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